

## Application Notes and Protocols for Bemotrizinol in Water-Resistant Sunscreen Formulations

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Compound of Interest		
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## **Application Notes**Introduction to Bemotrizinol

Bemotrizinol, with the INCI name Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine, is a highly efficient, oil-soluble, broad-spectrum UV filter.[1][2] Marketed under trade names such as Tinosorb® S and Escalol® S, it is a photostable organic compound that absorbs both UVA and UVB radiation, with absorption peaks at approximately 310 nm and 340 nm.[1][3] Its high molecular weight and oil solubility contribute to its low skin penetration, enhancing its safety profile.[4] Bemotrizinol is particularly well-suited for water-resistant and "very water-resistant" sunscreen formulations due to its hydrophobic nature and ability to be incorporated into the oil phase of emulsions.[5][6]

## **Key Benefits of Bemotrizinol in Water-Resistant Sunscreens**

 Broad-Spectrum Protection: Bemotrizinol effectively absorbs a wide range of UV radiation, covering both UVA and UVB spectra, which is crucial for preventing sunburn, premature skin aging, and reducing the risk of skin cancer.[1]



- High Photostability: Unlike some other UV filters, Bemotrizinol is highly photostable, meaning
  it does not readily degrade upon exposure to UV light.[1] This ensures long-lasting and
  reliable protection.
- Synergistic Effects: Bemotrizinol can stabilize other less photostable UV filters, such as avobenzone, thereby enhancing the overall efficacy and photostability of the sunscreen formulation.[3]
- Enhanced Water Resistance: Due to its oil-soluble nature, Bemotrizinol is readily
  incorporated into the oil phase of sunscreen emulsions. This hydrophobicity is a key factor in
  creating formulations that resist being washed off by water or sweat.[5][6]
- Excellent Safety Profile: Bemotrizinol has a good safety record with minimal skin irritation and low dermal absorption.[1] Studies have shown it to be non-estrogenic.[3]

## Formulation Guidelines for Water-Resistant Sunscreens with Bemotrizinol

The formulation of a water-resistant sunscreen with Bemotrizinol requires careful selection of emollients, emulsifiers, and film-forming agents to create a stable and effective product.

- Concentration: Bemotrizinol is approved for use in concentrations up to 10% in Europe and Australia.[7] Even at lower concentrations of 3-5%, it significantly contributes to the Sun Protection Factor (SPF).[8]
- Solubility: Bemotrizinol is an oil-soluble ingredient and should be incorporated into the oil
  phase of the formulation. The oil phase should be heated to approximately 70-80°C to
  ensure complete dissolution of the Bemotrizinol powder.
- Emulsion Type: While oil-in-water (O/W) emulsions are more common for their lighter skin feel, water-in-oil (W/O) emulsions can offer superior water resistance due to the continuous oil phase.[9]
- Selection of Emollients: The choice of emollients can influence the spreadability and feel of the sunscreen. Emollients also play a role in the even distribution of UV filters on the skin, which is critical for achieving the desired SPF.[10]



- Use of Film-Forming Agents: The inclusion of film-forming polymers is crucial for enhancing water resistance. These ingredients create a substantive film on the skin that helps to hold the UV filters in place during water exposure. Acrylate copolymers are commonly used for this purpose.[11]
- Example Formulation (O/W Emulsion):
  - o Oil Phase: Bemotrizinol, other oil-soluble UV filters, emollients, emulsifiers, waxes.
  - Aqueous Phase: Water, humectants, thickeners, water-soluble additives.
  - Procedure:
    - Heat the oil phase to 75-80°C and stir until all components, including Bemotrizinol, are fully dissolved.
    - Heat the aqueous phase to 75-80°C.
    - Slowly add the aqueous phase to the oil phase with continuous homogenization to form the emulsion.
    - Cool the emulsion under gentle stirring.
    - Add heat-sensitive ingredients, such as preservatives and fragrances, below 40°C.

### **Quantitative Data**

The following tables summarize the impact of Bemotrizinol concentration on the in-vitro SPF of sunscreen formulations from published studies.

Table 1: In-Vitro SPF of Sunscreen Creams with Bemotrizinol and Titanium Dioxide



Formulation ID	Bemotrizinol Conc. (%)	Titanium Dioxide Conc. (%)	Mean In-Vitro SPF (± SD)
F1	6	12	26.53 ± 3.23
F2	8	12	30.11 ± 4.15
F3	10	12	35.89 ± 5.50
F4	6	16	38.74 ± 6.21
F5	8	16	45.33 ± 7.18
F6	10	16	49.22 ± 7.03

Data adapted from a study on the effect of cream formulas on SPF values. The study noted that SPF was not solely dependent on sunscreen concentration but also on the formulation's viscosity.[5]

Table 2: In-Vitro SPF of O/W Emulsions with Free Bemotrizinol vs. Bemotrizinol-Loaded Nanostructured Lipid Carriers (NLC)

Formulation ID	Bemotrizinol Type	Bemotrizinol Conc. (% w/w)	Mean In-Vitro SPF
В	Free BMTZ	0.4	5.2
BNLC	BMTZ-loaded NLC	0.4	6.3
С	Free BMTZ	0.8	9.8
CNLC	BMTZ-loaded NLC	0.8	11.8
D	Free BMTZ	1.6	18.5
DNLC	BMTZ-loaded NLC	1.6	22.2

Data adapted from a study on Bemotrizinol-loaded lipid nanoparticles. The results show that encapsulating Bemotrizinol in NLCs can lead to a significant increase in SPF.[2]

## **Experimental Protocols**



### In-Vivo Determination of Sun Protection Factor (SPF)

This protocol is based on the ISO 24444:2019 standard.

- Objective: To determine the SPF of a sunscreen product on human skin.
- Principle: The SPF is calculated as the ratio of the minimal erythemal dose (MED) on protected skin to the MED on unprotected skin.
- · Apparatus:
  - Solar simulator with a continuous emission spectrum in the UV range.
  - Radiometer for calibrating the solar simulator.
- Procedure:
  - Subject Selection: Recruit a panel of 10-20 healthy adult subjects with fair skin types (Fitzpatrick skin types I, II, III).
  - Test Sites: Mark out test areas on the subjects' backs (typically 30 cm²).
  - Product Application: Apply the sunscreen product evenly to the designated test site at a concentration of 2.0 mg/cm<sup>2</sup>. Allow the product to dry for 15-30 minutes.
  - UV Exposure: Expose a series of sub-sites within the protected and unprotected areas to a range of increasing UV doses.
  - Erythema Assessment: Visually assess the skin for erythema (redness) 16 to 24 hours after UV exposure.
  - MED Determination: The MED is the lowest UV dose that produces the first perceptible, unambiguous erythema with defined borders.
  - SPF Calculation: SPF = MED (protected skin) / MED (unprotected skin).

### **In-Vivo Determination of Water Resistance**

This protocol is based on the ISO 18861:2020 and ISO 16217:2020 standards.



- Objective: To determine the water resistance of a sunscreen product.
- Principle: The water resistance is determined by comparing the SPF value after water immersion to the static SPF value before immersion.
- Apparatus:
  - Same as for in-vivo SPF determination.
  - A water bath or spa pool with controlled temperature (23-32°C) and water circulation.
- Procedure:
  - Static SPF Determination: Determine the initial static SPF of the product as described in protocol 3.1.
  - Water Immersion:
    - For "Water Resistant" claim (40 minutes): Subjects immerse the test area in water for two 20-minute periods, with a 20-minute rest period out of the water in between.
    - For "Very Water Resistant" claim (80 minutes): Subjects immerse the test area for four 20-minute periods, with 20-minute rest periods in between.
  - Drying: After the final immersion period, subjects air-dry for at least 15 minutes without toweling.
  - Post-Immersion SPF Determination: Determine the SPF of the product on the immersed test site as described in protocol 3.1.
  - Calculation of Water Resistance: The product is deemed water-resistant if the mean SPF after water immersion is at least 50% of the mean static SPF.

### **In-Vitro Determination of Sun Protection Factor (SPF)**

This protocol is a generalized method based on common in-vitro testing principles.



- Objective: To provide a rapid and ethical alternative to in-vivo SPF testing for formulation screening.
- Principle: A thin film of the sunscreen product is applied to a substrate, and the transmission of UV light through the film is measured using a spectrophotometer. The in-vitro SPF is then calculated from the transmittance data.

#### Apparatus:

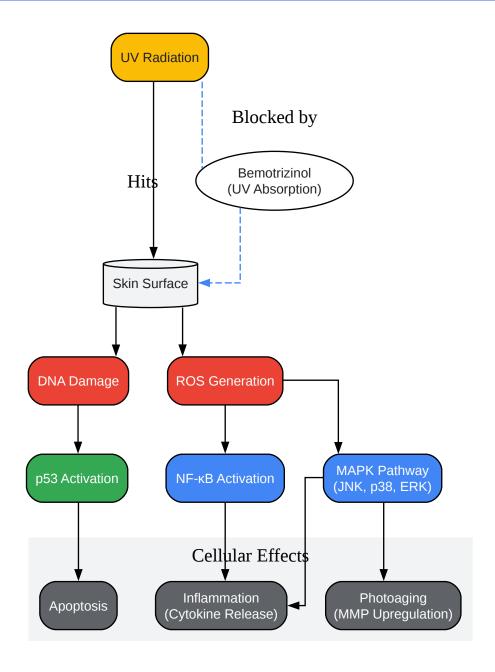
- UV-Vis Spectrophotometer with an integrating sphere.
- Polymethyl methacrylate (PMMA) plates with a roughened surface to mimic skin topography.
- Positive displacement pipette or automated spreading robot.

#### Procedure:

- Substrate Preparation: Ensure PMMA plates are clean and dry.
- Product Application: Apply the sunscreen product to the PMMA plate at a concentration of 1.3 to 2.0 mg/cm². Spread the product evenly over the surface.
- Drying: Allow the film to dry for at least 15 minutes in the dark.
- UV Transmittance Measurement: Measure the UV transmittance through the plate at multiple points in the wavelength range of 290 to 400 nm.
- SPF Calculation: The SPF is calculated using a specific equation that integrates the
  erythemal action spectrum and the solar spectral irradiance with the measured
  transmittance values.

## Visualizations UV-Induced Skin Damage Signaling Pathways



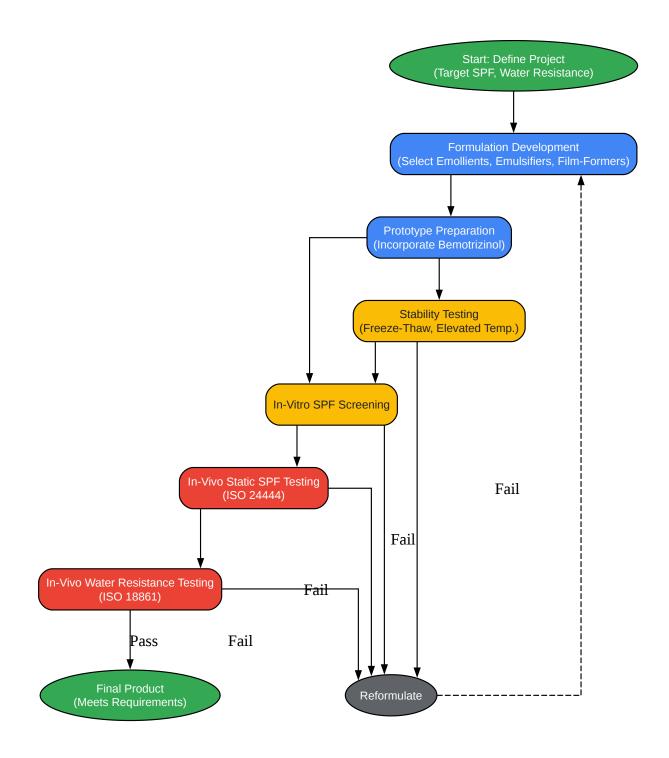


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Caption: UV-induced skin damage signaling pathways and the protective role of Bemotrizinol.

# Experimental Workflow for Water-Resistant Sunscreen Development





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Caption: Experimental workflow for the development and testing of a water-resistant sunscreen.

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